

An In-depth Technical Guide to the Physical Properties of Ethyl 4-methoxyphenylacetate

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Compound of Interest

Compound Name: *Ethyl 4-methoxyphenylacetate*

Cat. No.: *B079338*

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

Ethyl 4-methoxyphenylacetate, a key organic ester, holds significance in various chemical syntheses, including pharmaceuticals and fragrances. Its utility stems from a unique combination of a substituted aromatic ring and an ethyl ester functional group, bestowing upon it specific reactivity and physical characteristics. This guide provides a comprehensive overview of its fundamental physical and spectroscopic properties, essential for its effective application in research and development. The information presented herein is curated to support laboratory work, ensuring both safety and precision in experimental design.

Chemical Identity and Structure

A clear understanding of the molecular identity of **Ethyl 4-methoxyphenylacetate** is the foundation for its scientific application.

- IUPAC Name: ethyl 2-(4-methoxyphenyl)acetate[1][2][3][4]
- Synonyms: 4-Methoxyphenylacetic acid ethyl ester, Benzeneacetic acid, 4-methoxy-, ethyl ester, ethyl p-methoxyphenylacetate[3][4]
- CAS Number: 14062-18-1[1][2][4]

- Molecular Formula: C₁₁H₁₄O₃[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 194.23 g/mol [\[3\]](#)[\[4\]](#)[\[5\]](#)
- InChI Key: DOCCDOCIYYDLGJ-UHFFFAOYSA-N[\[1\]](#)[\[2\]](#)[\[4\]](#)
- SMILES: CCOC(=O)CC1=CC=C(OC)C=C1[\[1\]](#)[\[2\]](#)[\[4\]](#)

The structure, characterized by a para-substituted methoxybenzene ring attached to an ethyl acetate moiety, dictates its polarity, solubility, and spectral behavior.

Core Physical Properties

The physical state and constants of a compound are critical for its handling, purification, and use in reactions. **Ethyl 4-methoxyphenylacetate** is typically a clear, colorless to light yellow liquid at room temperature.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Property	Value	Conditions
Appearance	Clear colorless to yellow liquid	Ambient
Boiling Point	108-111 °C	3 mmHg [4]
272.03 °C	760 mmHg (estimated) [5]	
Melting Point	85 °C	[6]
Density	1.097 g/mL	[4] [7]
Refractive Index	1.5065 to 1.5085	20°C, 589 nm [1] [2] [7]
Solubility	Soluble in alcohol. [5] Insoluble in water. [5] [6]	25°C [5]
Vapor Pressure	0.006 mmHg	25°C (estimated) [5]

Spectroscopic Data and Structural Elucidation

Spectroscopic analysis is indispensable for confirming the identity and purity of **Ethyl 4-methoxyphenylacetate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum provides characteristic signals corresponding to the aromatic protons, the methylene group adjacent to the carbonyl, the methoxy group, and the ethyl ester group.
- ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for the carbonyl carbon, the aromatic carbons (with symmetry considerations for the para-substituted ring), the methylene carbon, the methoxy carbon, and the carbons of the ethyl group.

Infrared (IR) Spectroscopy

The IR spectrum is a valuable tool for identifying the key functional groups present in the molecule. The spectrum of **Ethyl 4-methoxyphenylacetate** will exhibit strong absorption bands characteristic of:

- C=O (ester carbonyl) stretching
- C-O (ester) stretching
- Aromatic C=C stretching
- Aliphatic C-H stretching
- Aromatic C-H stretching

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. For **Ethyl 4-methoxyphenylacetate**, the molecular ion peak (M^+) would be observed at m/z 194. The fragmentation pattern would likely show characteristic losses of the ethoxy group ($-\text{OC}_2\text{H}_5$) and other fragments related to the benzyl moiety.^[8]

Safety and Handling

Proper handling of any chemical is paramount for laboratory safety.

- Flash Point: 46 °C^{[4][6][7]}

- GHS Hazard Statements: H226: Flammable liquid and vapor.[3][9]
- GHS Precautionary Statements: P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[9]

It is crucial to handle **Ethyl 4-methoxyphenylacetate** in a well-ventilated area, away from ignition sources, and while wearing appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. For detailed safety information, always consult the latest Safety Data Sheet (SDS) provided by the supplier.[10]

Synthesis and Purification Workflow

A common method for the preparation of **Ethyl 4-methoxyphenylacetate** is the Fischer esterification of 4-methoxyphenylacetic acid with ethanol in the presence of an acid catalyst, such as sulfuric acid.[11]

Experimental Protocol: Fischer Esterification

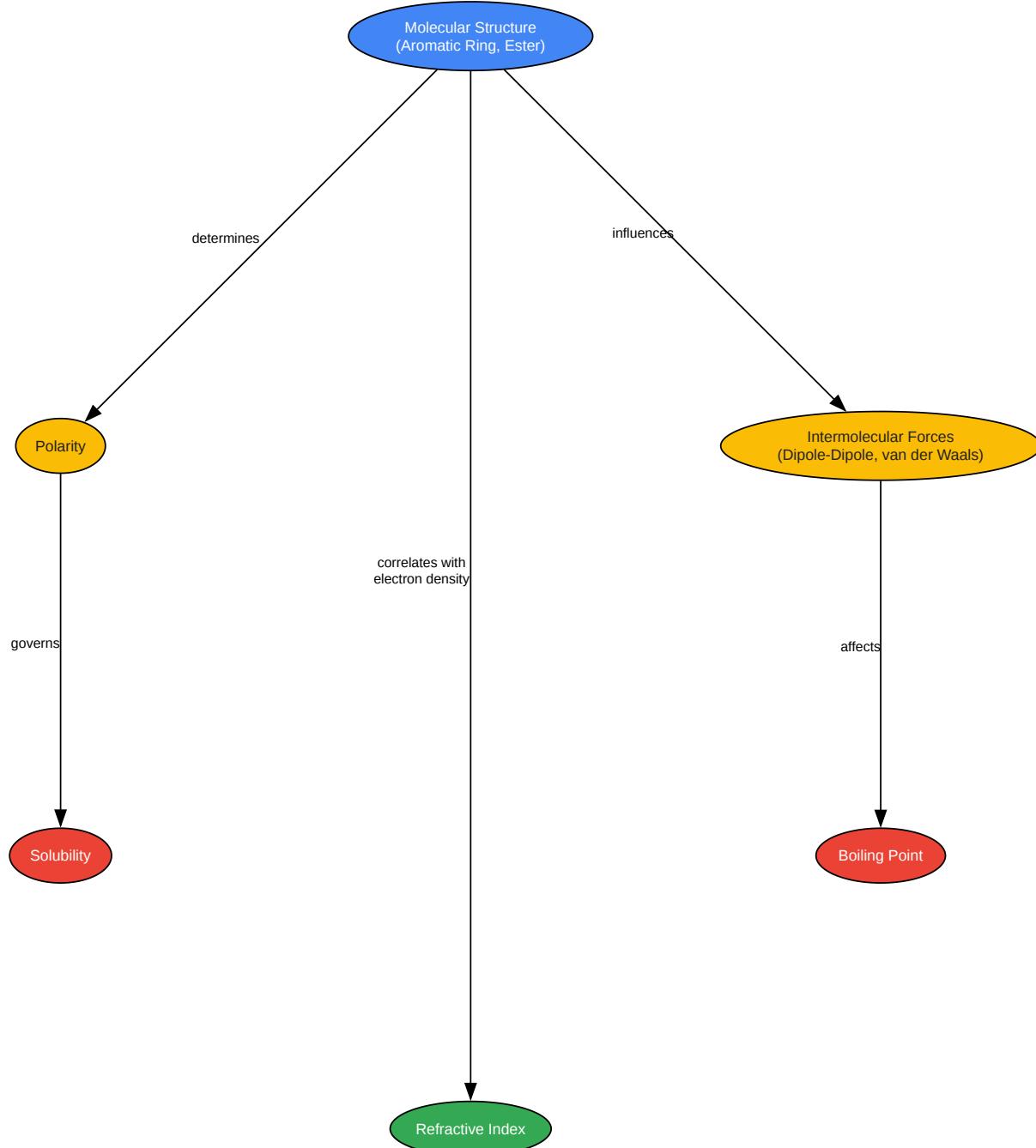
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a drying tube, combine 4-methoxyphenylacetic acid and an excess of absolute ethanol.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Workup: After completion, cool the mixture to room temperature. Neutralize the excess acid with a saturated sodium bicarbonate solution.
- Extraction: Extract the aqueous layer with a suitable organic solvent, such as diethyl ether or ethyl acetate.
- Drying and Concentration: Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: The crude product can be purified by vacuum distillation to obtain pure **Ethyl 4-methoxyphenylacetate**.

Caption: Workflow for the synthesis and purification of **Ethyl 4-methoxyphenylacetate**.

Logical Relationship of Physical Properties

The interplay of the structural features of **Ethyl 4-methoxyphenylacetate** directly influences its observable physical properties.



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Caption: Interrelation of molecular structure and physical properties.

Conclusion

This technical guide provides a detailed and referenced overview of the essential physical properties of **Ethyl 4-methoxyphenylacetate**. A thorough understanding of these characteristics is fundamental for its safe and effective use in scientific research and development. The data presented, from basic physical constants to spectroscopic signatures, serves as a critical resource for chemists and researchers, enabling them to design and execute experiments with a high degree of confidence and precision.

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Sources

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